Isolating Desmethyl Tacrolimus from Biological Samples: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Desmethyl Tacrolimus*
Cat. No.:	*B14101261*

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This document provides detailed application notes and protocols for the isolation of **desmethyl tacrolimus**, the primary metabolite of the immunosuppressant drug tacrolimus, from biological samples. The methodologies outlined are crucial for therapeutic drug monitoring (TDM), pharmacokinetic/pharmacodynamic (PK/PD) studies, and drug metabolism research. The protocols focus on established techniques such as solid-phase extraction (SPE) and liquid-liquid extraction (LLE), followed by quantification using liquid chromatography-tandem mass spectrometry (LC-MS/MS), which is considered the gold standard for its high specificity and sensitivity.[1]

Introduction

Tacrolimus is a potent calcineurin inhibitor widely used to prevent organ rejection in transplant patients.[2][3][4] Due to its narrow therapeutic index and significant inter-individual pharmacokinetic variability, monitoring its concentration in whole blood is standard clinical practice.[1] The major metabolites of tacrolimus are the 13-O-desmethyl, 31-O-desmethyl, and 15-O-**desmethyl tacrolimus** isomers.[2][3][5] While immunoassays are available for tacrolimus monitoring, they can exhibit cross-reactivity with these metabolites, leading to an

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overestimation of the parent drug concentration.[2][6][7] Therefore, specific and accurate quantification of both tacrolimus and its desmethyl metabolites using methods like LC-MS/MS is essential for precise clinical assessment and research.[1][3][5][6]

Data Presentation: Quantitative Performance of Extraction Protocols

The following tables summarize the quantitative performance data from various validated methods for the isolation and analysis of **desmethyl tacrolimus** and tacrolimus from whole blood.

Table 1: Performance Characteristics of LC-MS/MS Methods for Tacrolimus and its Metabolites

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Analyte	Extraction Method	LLOQ (ng/mL)	Linearity Range (ng/mL)	Recovery (%)	Reference
13-O-desmethyl TAC (M-I)	Protein Precipitation & SPE	0.15	0.15 - 39	Not Specified	[2]
31-O-desmethyl TAC (M-II)	Protein Precipitation & SPE	0.1	0.1 - 50	Not Specified	[2]
15-O-desmethyl TAC (M-III)	Protein Precipitation & SPE	0.1	0.1 - 50	Not Specified	[2]
Tacrolimus	Protein Precipitation & SPE	0.1	0.1 - 50	Not Specified	[2]
Desmethyl Tacrolimus	Not Specified	0.5	Not Specified	Not Specified	[6]
Tacrolimus	Liquid-Liquid Extraction	0.75	1 - 50 µg/L	~62	[5]
Tacrolimus	Protein Precipitation	1	0.5 - 100	102.6 - 107.8	[4][8]
Tacrolimus	Liquid-Liquid Extraction	1.00	1.00 - 50.0	Acceptable	[9][10]

LLOQ: Lower Limit of Quantification; SPE: Solid-Phase Extraction; TAC: Tacrolimus.

Experimental Workflows

The general workflow for isolating and quantifying **desmethyl tacrolimus** from biological samples involves sample pre-treatment, extraction, and subsequent analysis by LC-MS/MS.

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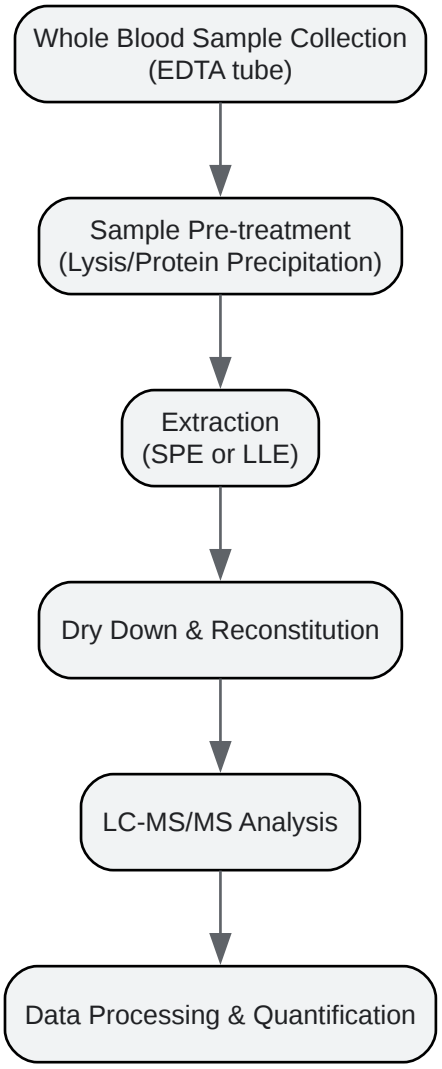
General Workflow for Desmethyl Tacrolimus Analysis



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Caption: General workflow for **desmethyl tacrolimus** analysis.

Experimental Protocols

Below are detailed protocols for the isolation of **desmethyl tacrolimus** from whole blood samples using solid-phase extraction and liquid-liquid extraction.

Protocol 1: Solid-Phase Extraction (SPE) following Protein Precipitation

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This method is adapted from a validated protocol for the simultaneous quantification of tacrolimus and its three demethylated metabolites.[2][3]

1. Materials and Reagents:

- Whole blood collected in EDTA tubes
- Internal Standard (IS) solution (e.g., ascomycin in methanol)[2][5]
- Zinc Sulfate solution (0.1 M in water)
- Methanol, HPLC grade
- Acetonitrile, HPLC grade
- Ammonium acetate
- Formic acid
- Water, deionized
- SPE cartridges (e.g., C18)
- Centrifuge
- SPE manifold
- Nitrogen evaporator

2. Sample Pre-treatment (Protein Precipitation):

- Pipette 100 µL of whole blood sample into a microcentrifuge tube.
- Add 10 µL of the internal standard working solution.
- Add 200 µL of a methanol/zinc sulfate (0.1 M) solution (e.g., 2:1 v/v).[4][11]
- Vortex the mixture for 30 seconds to ensure complete cell lysis and protein precipitation.[4]

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- Allow the mixture to stand at room temperature for 5 minutes.[4]
- Centrifuge at high speed (e.g., 13,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.[4]
- Carefully collect the supernatant for SPE.

3. Solid-Phase Extraction (SPE):

- Conditioning: Condition the SPE cartridge by passing 1 mL of methanol followed by 1 mL of deionized water. Do not allow the cartridge to dry.
- Loading: Load the supernatant from the protein precipitation step onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1 mL of a water/methanol solution (e.g., 90:10 v/v) to remove interfering substances.
- Elution: Elute the analytes (tacrolimus, **desmethyl tacrolimus**, and IS) with 1 mL of methanol or acetonitrile into a clean collection tube.

4. Evaporation and Reconstitution:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the dried residue in 100 µL of the mobile phase used for LC-MS/MS analysis (e.g., a mixture of acetonitrile and ammonium acetate buffer).
- Vortex briefly and transfer to an autosampler vial for analysis.

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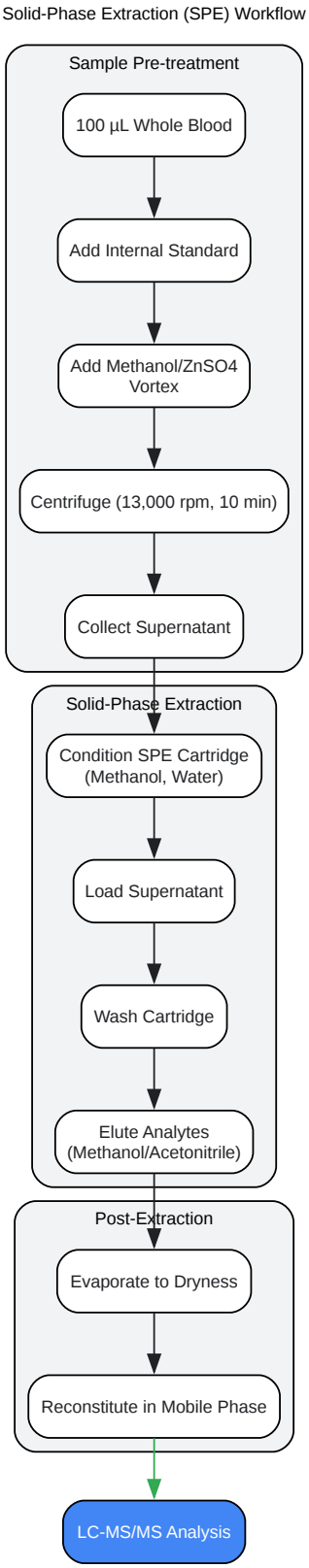

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Caption: Solid-Phase Extraction (SPE) workflow.

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Protocol 2: Liquid-Liquid Extraction (LLE)

This protocol is based on established LLE methods for the extraction of tacrolimus from whole blood.[5][9][10]

1. Materials and Reagents:

- Whole blood collected in EDTA tubes
- Internal Standard (IS) solution (e.g., ascomycin in methanol)[5]
- Aqueous solution for lysis (e.g., 1.0 N HCl or deionized water)[12]
- Extraction solvent (e.g., Methylene Chloride or Methyl tert-butyl ether (MTBE))
- Centrifuge
- Nitrogen evaporator

2. Sample Pre-treatment and Extraction:

- Pipette 1 mL of whole blood sample into a glass test tube.[5]
- Add a specific volume of the internal standard working solution.
- Add a lysing agent (e.g., 1.0 N HCl) to ensure complete lysis of red blood cells.[12]
- Add a volume of the organic extraction solvent (e.g., 5 mL of MTBE).
- Vortex the mixture vigorously for 1-2 minutes to facilitate the transfer of analytes into the organic phase.
- Centrifuge at approximately 4000 rpm for 10 minutes to separate the aqueous and organic layers.
- Carefully transfer the upper organic layer to a clean tube, avoiding the protein interface.

3. Evaporation and Reconstitution:

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- Evaporate the organic extract to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the dried residue in a known volume (e.g., 100 µL) of the mobile phase for LC-MS/MS analysis.
- Vortex briefly and transfer to an autosampler vial.

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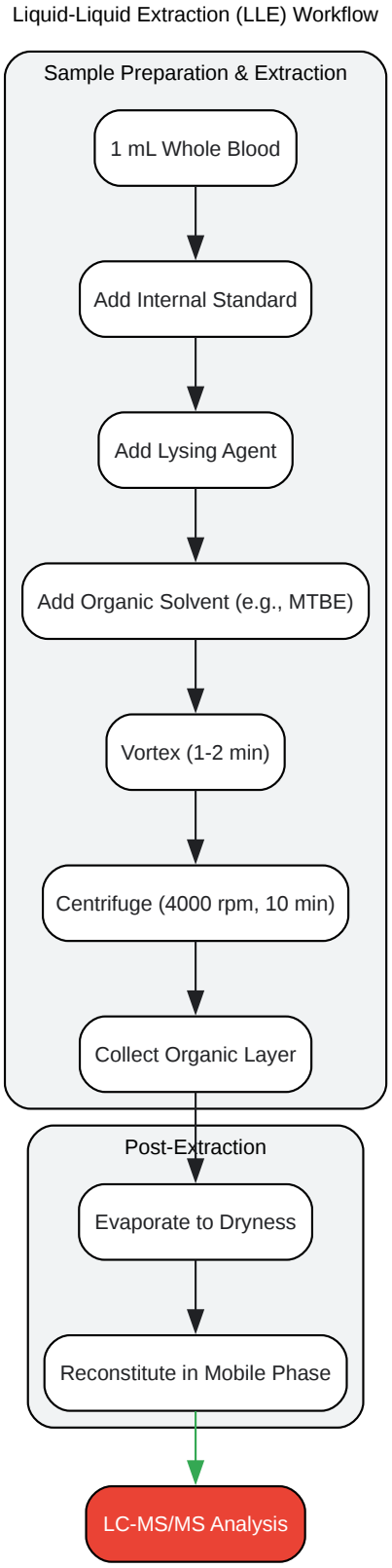

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Caption: Liquid-Liquid Extraction (LLE) workflow.

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LC-MS/MS Analysis

Following extraction, the samples are analyzed by LC-MS/MS. The chromatographic conditions should be optimized to separate tacrolimus from its desmethyl metabolites and the internal standard.

Typical LC-MS/MS Parameters:

- Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.7 µm).[4]
- Mobile Phase: A gradient elution using a combination of an aqueous phase (e.g., ammonium acetate or formic acid in water) and an organic phase (e.g., acetonitrile or methanol).[2][4]
- Ionization: Electrospray ionization (ESI) in positive mode.[2]
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification. The ammonium adduct ions are typically monitored.[2]

Table 2: Example MRM Transitions for Tacrolimus and Metabolites

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Reference
Tacrolimus (TAC)	821.5	768.7	[2]
Desmethyl Metabolites (M-I, M-II, M-III)	807.5	754.7	[2]
Ascomycin (IS)	809.4	756.7	[2]

Conclusion

The choice between SPE and LLE will depend on the specific requirements of the laboratory, including sample throughput, cost, and the need for automation. Both methods, when properly validated, are capable of providing the clean extracts necessary for sensitive and specific quantification of **desmethyl tacrolimus** by LC-MS/MS. The protocols provided here serve as a comprehensive guide for researchers and professionals in the field of drug development and therapeutic drug monitoring.

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